

Sodium Bromothymol Blue: Proper Disposal Procedures

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Compound of Interest

Compound Name: Sodium bromothymol blue

CAS No.: 1217249-89-2

Cat. No.: B7798710

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Content Type: Operational Safety Guide Role: Senior Application Scientist Audience: Researchers, Lab Managers, and EHS Officers

Executive Summary

Sodium Bromothymol Blue (CAS 34722-90-2) is the water-soluble sodium salt of the common pH indicator bromothymol blue.[1] Under the Globally Harmonized System (GHS) and US EPA Resource Conservation and Recovery Act (RCRA), it is generally classified as non-hazardous. However, laboratory best practices dictate specific handling to prevent environmental accumulation and cross-contamination.

Immediate Action Status:

- RCRA Status: Non-regulated (Not P-listed, U-listed, or Characteristic).
- Disposal Tier: Green (General Chemical Waste) or Drain Disposal (Dilute Aqueous, subject to local approval).
- Primary Hazard: Combustible dust (in dry powder form).

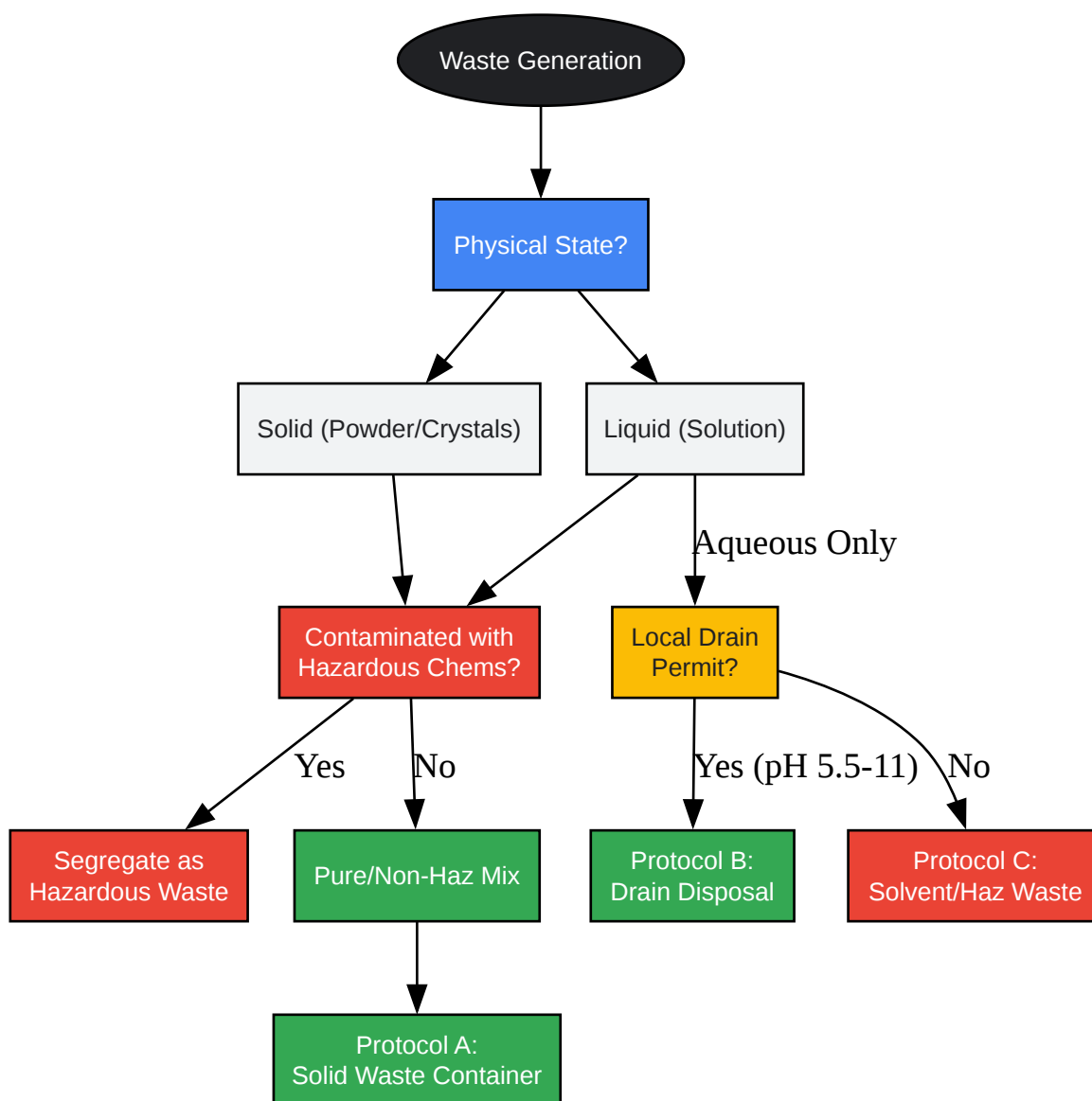
Chemical Profile & Waste Classification

Understanding the physicochemical properties of the sodium salt versus the free acid is critical for selecting the correct disposal pathway.

| Property | Sodium Bromothymol Blue | Bromothymol Blue (Free Acid) | Disposal Implication |
|--------------|---------------------------|------------------------------|--|
| CAS Number | 34722-90-2 | 76-59-5 | Verify CAS to ensure correct SDS lookup. |
| Solubility | High (Water) | Low (Water), High (Alcohol) | Sodium salt is suitable for aqueous drain disposal (if permitted); free acid often requires solvent waste streams. |
| pH Range | 6.0 (Yellow) – 7.6 (Blue) | Same | Solutions are typically near-neutral; rarely require aggressive neutralization. |
| Toxicity | Low (Not carcinogenic) | Low | Safe for standard chemical waste streams; no special segregation required. |
| Flammability | Combustible Dust | Combustible Dust | Avoid generating dust clouds during solid waste transfer. |

Pre-Disposal Decision Workflow

Before disposing of any chemical, you must characterize the waste stream.^[2] Use the following logic gate to determine the appropriate protocol.



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Figure 1: Decision tree for **Sodium Bromothymol Blue** disposal. Always prioritize local institutional policy over general guidelines.

Detailed Disposal Protocols

Protocol A: Solid Waste (Powder & Spills)

Applicability: Expired reagent powder, spill cleanup residues, or contaminated solids (paper towels, gloves) not mixed with acute toxins.

- Containment: Do not sweep dry dust vigorously, as this creates an inhalation hazard and potential dust explosion risk. Dampen the spill slightly with water or a wet paper towel to suppress dust.
- Packaging: Transfer the material into a compatible container (polyethylene or glass).
 - Field Insight: If utilizing a commercial waste disposal service (e.g., Stericycle, Veolia), "lab pack" this item with other non-hazardous organic solids.
- Labeling: Label clearly as "Non-Hazardous Waste - **Sodium Bromothymol Blue**."
- Disposal:
 - Professional Pickup: Preferred method.[3] Submit for EHS pickup.[3]
 - Landfill (Flinn Method #26a): In academic settings where permitted by local municipal codes, small quantities (<100g) of non-hazardous solids may often be double-bagged in opaque plastic and placed in regular trash. Warning: Never assume this is legal in your jurisdiction without checking with your local waste management authority [1, 4].

Protocol B: Aqueous Liquid Waste (Drain Disposal)

Applicability: Dilute indicator solutions (<1%) in water. Prerequisite: Your facility must have a permit for drain disposal of non-hazardous buffers.

- pH Verification: Ensure the solution pH is between 5.5 and 11.0 (standard municipal sewer limits). **Sodium Bromothymol Blue** solutions are typically pH 6-8.
 - Action: If pH < 5.5, neutralize with dilute Sodium Carbonate (). If pH > 11, neutralize with dilute Hydrochloric Acid ().
- Dilution: Flush the sink with water before pouring. Pour the solution slowly into the drain while running cold tap water at a rate of approximately 20:1 (water to waste) [2].
- Rinse: Continue flushing for 2-3 minutes after the container is empty to prevent staining of sink traps and pipe corrosion from salt accumulation.

Protocol C: Mixed Chemical Waste

Applicability: Solutions containing organic solvents (methanol, ethanol) or heavy metals.

- Segregation: Do not pour down the drain. The presence of solvents (ignitability hazard) or metals (toxicity hazard) overrides the non-hazardous nature of the dye.
- Collection: Collect in a dedicated "Organic Solvent Waste" or "Aqueous Hazardous Waste" carboy.
- Documentation: List "**Sodium Bromothymol Blue**" as a constituent on the waste tag. While the dye itself is not the hazard driver, accurate inventory is required for the disposal facility [3].

Regulatory & Safety Compliance

RCRA Considerations

Sodium Bromothymol Blue is not a listed hazardous waste under 40 CFR Part 261. It does not exhibit the characteristics of ignitability (D001), corrosivity (D002), reactivity (D003), or toxicity (D004) in its pure form [5].

Emergency Spill Response

- PPE: Nitrile gloves, safety goggles, and a lab coat. Respiratory protection (N95) is recommended if handling large amounts of dry powder to prevent mucous membrane irritation.
- Decontamination: The dye is water-soluble. Stained surfaces can be cleaned with water and a mild detergent. For persistent stains on porous surfaces, a dilute bleach solution (10%) can be effective, but ensure ventilation is adequate.

References

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